

LC-MS fragmentation pattern of brominated isoxazole amines

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Compound of Interest

Compound Name: 3-Bromo-5-methyl-1,2-oxazol-4-amine;hydrochloride

CAS No.: 2287287-05-0

Cat. No.: B2971370

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LC-MS/MS Fragmentation Guide: Brominated Isoxazole Amines

Executive Summary

Brominated isoxazole amines represent a unique challenge and opportunity in mass spectrometry. Unlike their non-halogenated counterparts, these compounds offer a distinct isotopic fingerprint (

) that acts as an intrinsic label for tracing fragment ions. This guide compares the fragmentation behavior of this chemical class against chlorinated and non-halogenated alternatives, providing a robust framework for structural elucidation.

Technical Deep Dive: The Bromine Signature

The defining feature of brominated isoxazole amines is the "Twin Peak" effect. In high-resolution MS (HRMS), the bromine atom introduces a mass spectral doublet separated by 2.0 Da with nearly equal intensity.

- **Mechanistic Advantage:** This doublet persists in any fragment ion retaining the bromine atom, allowing immediate visual confirmation of the halogen's position during structural elucidation.
- **Comparison with Chlorine:** Unlike chlorine (), the bromine doublet is unmistakable even at low signal-to-noise ratios, reducing false positives in metabolite identification.

Table 1: Halogen Isotopic Patterns in Isoxazole Scaffolds

Feature	Brominated Isoxazole	Chlorinated Isoxazole	Non-Halogenated
Isotope Ratio	1:1 ()	3:1 ()	None (M+1 from)
Mass Defect	Negative (High mass defect)	Negative (Moderate)	Positive (Organic)
Bond Strength	C-Br (Weaker, ~276 kJ/mol)	C-Cl (Stronger, ~338 kJ/mol)	C-H (Strongest)
Fragmentation	High propensity for radical loss ()	Low propensity for radical loss	Ring cleavage dominant

Fragmentation Mechanics

The fragmentation of brominated isoxazole amines is governed by the lability of the isoxazole N-O bond and the stability of the aromatic C-Br bond.

Primary Pathway: N-O Bond Cleavage

The most energetically favorable pathway involves the homolytic or heterolytic cleavage of the weak N-O bond. This triggers a ring-opening rearrangement, often leading to the formation of an acylazirine intermediate or immediate elimination of neutral species.

Secondary Pathway: Neutral Losses

Following ring opening, the ion typically stabilizes via specific neutral losses:

- Loss of HCN (27 Da): Characteristic of the C3-N fragment.
- Loss of CO (28 Da): Often observed if the isoxazole rearranges to an oxazole-like intermediate.
- Loss of
(17 Da): Specific to the exocyclic amine group.

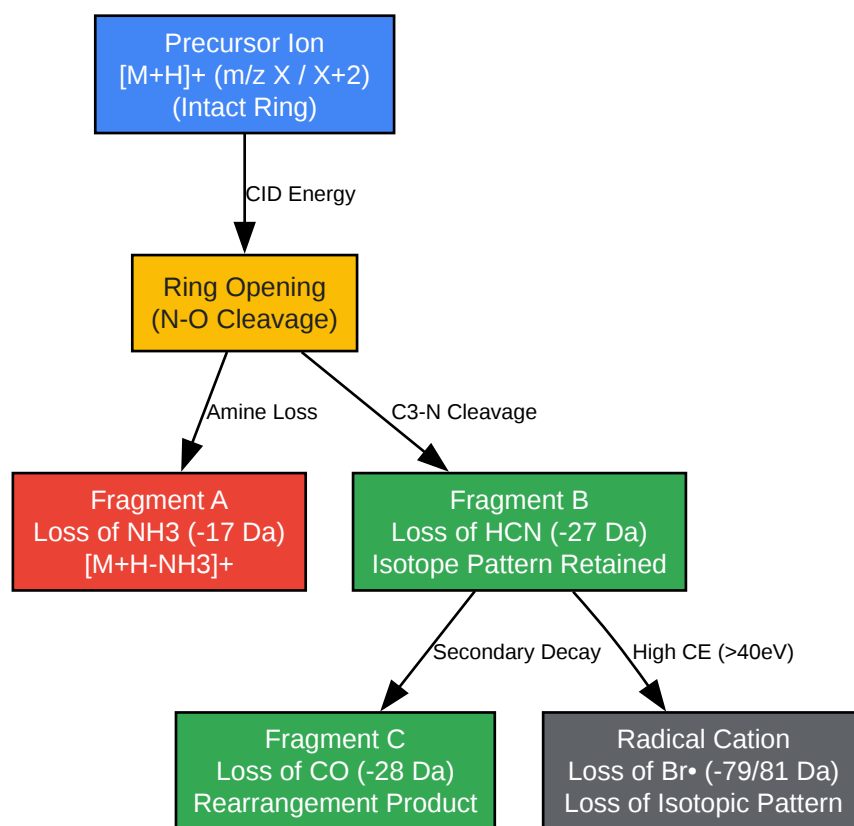
Tertiary Pathway: Bromine Radical Loss

At higher collision energies (CE > 35 eV), the C-Br bond may cleave.

- Heterolytic Cleavage: Loss of
(in negative mode) or
(rare in positive mode).
- Homolytic Cleavage: Loss of
radical (79/81 Da), resulting in an even-electron to odd-electron ion transition (radical cation formation).

Visualization: Fragmentation Pathway

The following diagram illustrates the stepwise fragmentation of a generic 4-bromo-3-aminoisoxazole.



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Figure 1: Proposed fragmentation cascade for brominated isoxazole amines showing retention and loss of the bromine signature.

Comparative Analysis: ESI vs. APCI

Choosing the correct ionization source is critical for maximizing sensitivity.

- Electrospray Ionization (ESI):
 - Performance: Superior for brominated isoxazole amines due to the basicity of the amine group and the polarity of the heterocycle.
 - Mechanism: Protonation
 - occurs readily on the exocyclic amine or the ring nitrogen.
 - Recommendation: Default choice for quantitative bioanalysis and metabolite ID.

- Atmospheric Pressure Chemical Ionization (APCI):
 - Performance: Lower sensitivity for this specific class compared to ESI. APCI is typically reserved for neutral, non-polar analogs.
 - Risk: The high thermal energy in APCI can induce premature thermal degradation (de-bromination) before the analyte enters the mass analyzer.

Table 2: Ion Source Performance Matrix

Parameter	ESI (Electrospray)	APCI (Atmospheric Pressure)
Sensitivity	High (Picogram level)	Moderate (Nanogram level)
Thermal Stability	High (Gentle ionization)	Low (Risk of thermal degradation)
Matrix Effects	Susceptible to suppression	More resistant to matrix effects
Fragmentation	Minimal in-source fragmentation	Potential for thermal in-source decay

Experimental Protocol: Structural Elucidation Workflow

This protocol ensures reproducible capture of the isotopic pattern and characteristic fragments.

Step 1: LC Conditions[1][2][3]

- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.7 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid (Proton source).[1]
- Mobile Phase B: Acetonitrile (preferred over Methanol for sharper peak shapes with halogenated compounds).
- Gradient: 5-95% B over 10 minutes.

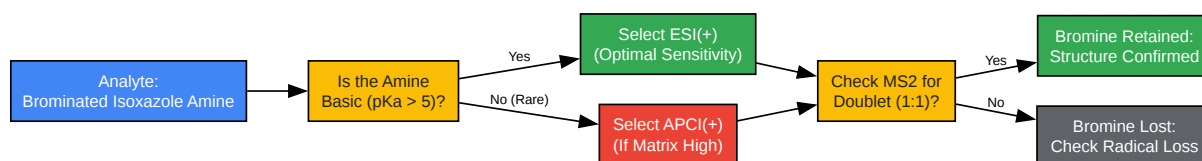
Step 2: MS Source Parameters (ESI+)

- Spray Voltage: 3.5 - 4.0 kV.
- Capillary Temp: 300°C.
- Sheath Gas: 35-40 arb units.
- Resolution: > 30,000 (FWHM) to resolve the isotopic doublet clearly from background interference.

Step 3: Data Dependent Acquisition (DDA)

- Trigger: Intensity threshold > 1e4.
- Isotope Exclusion: OFF. (Crucial: Do not exclude the +2 Da isotope, or you will lose the confirmation of the bromine presence in MS2 spectra).
- Stepped Collision Energy: 20, 35, 50 eV. (Low energy preserves the ring; high energy cleaves the C-Br bond).

Decision Logic for Method Selection



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Figure 2: Decision tree for ionization source selection and spectral validation.

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